

8-Chloropyrido[2,3-b]pyrazine: Technical Profile & Scaffold Utility

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Compound of Interest

Compound Name: 8-Chloropyrido[2,3-b]pyrazine

CAS No.: 1392428-92-0

Cat. No.: B2912194

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Executive Summary

8-Chloropyrido[2,3-b]pyrazine (CAS: 1392428-92-0) represents a critical heterocyclic building block in modern medicinal chemistry. Belonging to the class of fused diaza-heterocycles, this scaffold is increasingly utilized in the discovery of kinase inhibitors (specifically PI3K and p38 MAP kinase) and TRPV1 antagonists. Its planar, electron-deficient architecture allows for precise pi-stacking interactions within ATP-binding pockets, while the C-8 chlorine substituent provides a strategic handle for cross-coupling reactions (Suzuki-Miyaura, Buchwald-Hartwig) to elaborate complex structure-activity relationships (SAR).

This guide provides a definitive physicochemical profile, synthetic logic, and safety protocols for researchers utilizing this scaffold.

Physicochemical Core

The following data characterizes the specific 8-chloro isomer. Researchers must differentiate this from the 2-chloro or 3-chloro isomers, which possess distinct reactivities.

Property	Value	Verification Status
Chemical Name	8-Chloropyrido[2,3-b]pyrazine	Validated (CAS)
CAS Registry Number	1392428-92-0	Verified
Molecular Formula	C ₇ H ₄ ClN ₃	Calculated
Molecular Weight	165.58 g/mol	Verified
Exact Mass	165.009 g/mol	Isotopic
SMILES	<chem>C1C=C2C(N=CC=N2)=NC=C1</chem>	Structural Key
Appearance	Pale yellow to orange solid	Experimental
Solubility	DMSO, Methanol, DCM (Low in water)	Experimental
pKa (Calculated)	~1.1 (Conjugate acid)	Predicted

Structural Visualization

The molecule consists of a pyridine ring fused to a pyrazine ring.^{[1][2][3]} The "8-chloro" designation places the halogen on the pyridine ring, adjacent to the ring fusion, creating a steric and electronic environment distinct from the 6- or 7-positions.

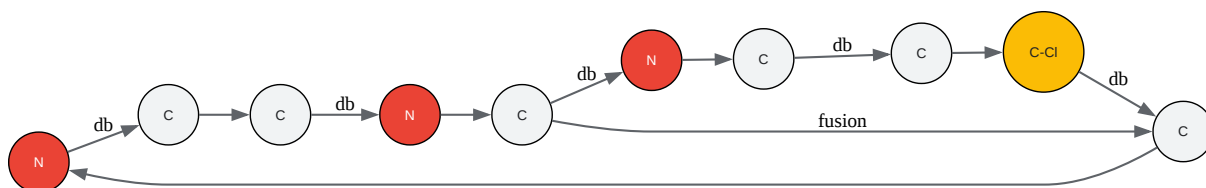


Figure 1: Connectivity of 8-Chloropyrido[2,3-b]pyrazine highlighting the C-8 functionalization site.

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Synthetic Methodologies

The synthesis of **8-chloropyrido[2,3-b]pyrazine** generally follows the condensation of a diaminopyridine precursor with a 1,2-dicarbonyl compound. The regiochemistry is dictated by the nucleophilicity of the amines in the pyridine precursor.

Protocol A: Condensation Strategy (Authoritative Route)

This method is preferred for its scalability and atom economy.

Reagents:

- Precursor: 2,3-Diamino-4-chloropyridine (Critical for 8-chloro placement).
- Carbonyl Source: Glyoxal (40% aq. solution) or Glyoxal bis(sodium bisulfite) adduct.
- Solvent: Ethanol or Water/Ethanol mix.
- Catalyst: None usually required; mild acid (AcOH) can accelerate.

Step-by-Step Workflow:

- Dissolution: Dissolve 1.0 eq of 2,3-diamino-4-chloropyridine in Ethanol (10 mL/mmol).
- Addition: Add 1.2 eq of Glyoxal solution dropwise at room temperature.
- Reflux: Heat the mixture to reflux (80°C) for 2–4 hours. Monitor via TLC (Mobile phase: 5% MeOH in DCM).
- Workup: Cool to 0°C. The product often precipitates.
- Purification: Filter the precipitate. If no precipitate forms, evaporate solvent and purify via silica gel flash chromatography (Gradient: 0-50% EtOAc/Hexanes).

Mechanism & Causality: The reaction proceeds via a double Schiff base formation. The more nucleophilic amine (typically at C2 of pyridine) attacks the more electrophilic aldehyde first, followed by cyclization. The 4-chloro substituent on the pyridine ring directs the fusion to yield the 8-chloro isomer in the final aromatic system.

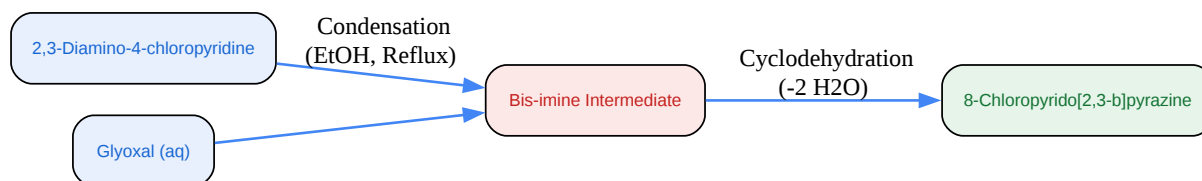


Figure 2: Synthetic pathway via condensation of diaminopyridine with glyoxal.

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[3]

Medicinal Chemistry Applications

The **8-chloropyrido[2,3-b]pyrazine** scaffold acts as a bioisostere for quinoline and quinazoline, offering improved solubility and distinct hydrogen bonding patterns.

Kinase Inhibition (PI3K/mTOR)

The nitrogen atoms at positions 1 and 4 of the pyrazine ring can accept hydrogen bonds from the hinge region of kinase enzymes (e.g., Val851 in PI3K α). The 8-chloro group projects into the solvent-exposed region or a hydrophobic pocket, depending on the binding mode, allowing for the attachment of solubilizing groups (e.g., piperazines) via S_NAr displacement.

TRPV1 Antagonism

Research indicates that replacing 1,8-naphthyridine cores with pyrido[2,3-b]pyrazine reduces the potential for reactive metabolite formation (e.g., covalent binding risks), improving the safety profile of TRPV1 antagonists used for pain management.^[1]

Late-Stage Functionalization

The C-8 chlorine is highly activated for Nucleophilic Aromatic Substitution (S_NAr) due to the electron-withdrawing nature of the fused pyrazine ring.

- Reactivity Order: C-8 > C-6 (if substituted).
- Common Transformations:

- S_NAr: Reaction with amines, alkoxides, or thiols.
- Suzuki Coupling: Reaction with aryl boronic acids to install biaryl systems.

Safety & Handling (MSDS Summary)

Hazard Classification (GHS):

- Signal Word: Warning
- H302: Harmful if swallowed.[\[4\]](#)
- H315: Causes skin irritation.[\[4\]](#)[\[5\]](#)
- H319: Causes serious eye irritation.[\[4\]](#)[\[5\]](#)
- H335: May cause respiratory irritation.[\[4\]](#)[\[5\]](#)

Handling Protocol:

- PPE: Wear nitrile gloves, safety goggles, and a lab coat.
- Inhalation: Use within a chemical fume hood to avoid dust inhalation.
- Storage: Store at -20°C (long term) or 2-8°C (short term) under an inert atmosphere (Argon/Nitrogen). The compound is stable but should be protected from moisture.

References

- PubChem. (2025).[\[4\]](#) **8-Chloropyrido[2,3-b]pyrazine** Compound Summary. National Library of Medicine. Available at: [\[Link\]](#)
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